

Nirogacestat tumor size reduction RECIST criteria

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Compound Focus: Nirogacestat

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Experimental Protocol from the DeFi Trial

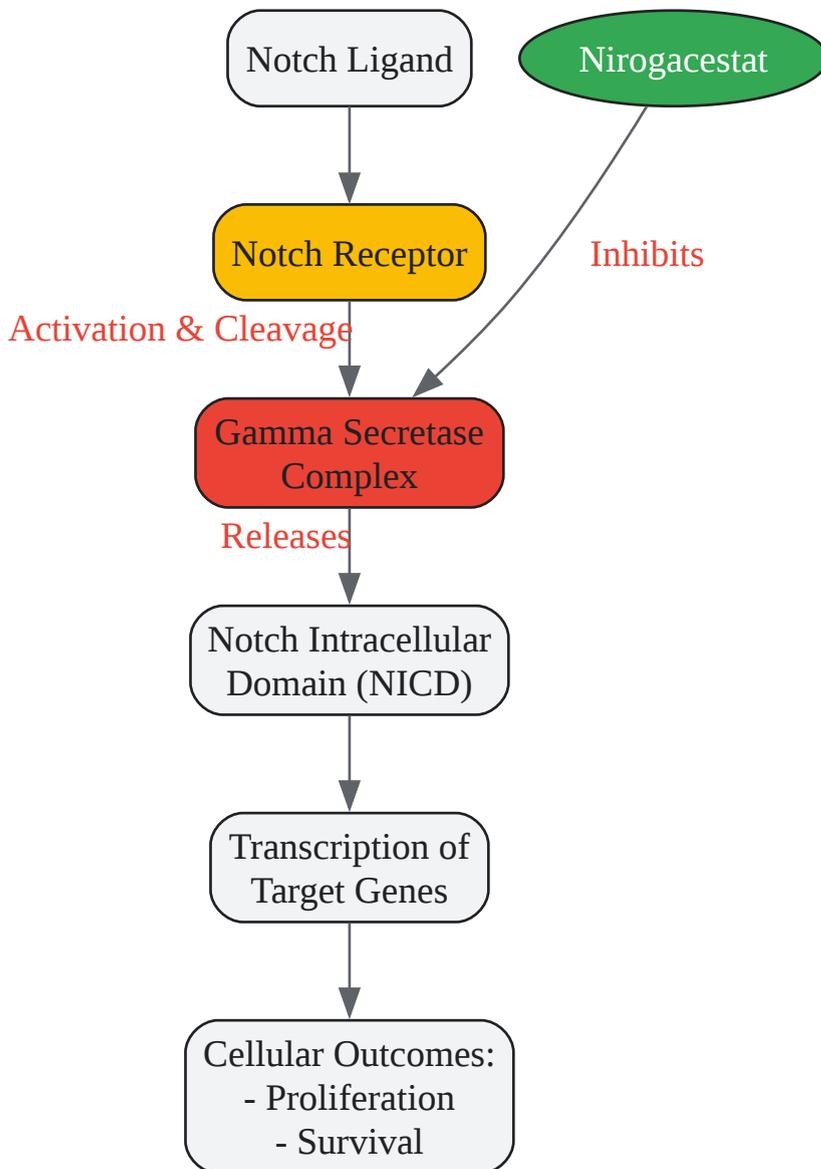
The quantitative data is derived from the global, randomized, double-blind, placebo-controlled Phase 3 DeFi trial (NCT03785964) [1] [2].

- **Patient Population:** The trial enrolled 142 adult patients with progressing desmoid tumors [1]. Key inclusion criteria required **histologically confirmed desmoid tumors that had progressed by $\geq 20\%$ per RECIST 1.1 within 12 months of screening** [1] [3].
- **Intervention and Dosing:** Patients were randomized 1:1 to receive either **150 mg of nirogacestat or placebo orally twice daily** in continuous 28-day cycles [1] [2].
- **Primary Endpoint: Progression-Free Survival (PFS)** assessed by Blinded Independent Central Review (BICR) per RECIST 1.1 [1] [2].
- **Key Secondary Endpoints:** Included **Objective Response Rate (ORR)**, also evaluated by BICR using RECIST 1.1 [1] [2].
- **Tumor Assessment:** Tumor size was measured **via MRI** based on RECIST 1.1 [1].

Mechanism of Action and Signaling Pathway

Nirogacestat is an oral, selective gamma secretase inhibitor. Its activity in desmoid tumors is linked to the inhibition of the Notch signaling pathway, which is implicated in tumor cell proliferation and survival [4] [5].

The diagram below illustrates the proposed mechanism of action of **nirogacestat** in desmoid tumors.



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Comparative Efficacy Data

For context, the table below compares the efficacy of **nirogacestat** with sorafenib, another systemic therapy used for desmoid tumors.

Therapy	Trial (Phase)	ORR (Drug vs Placebo)	PFS (Hazard Ratio)
Nirogacestat	DeFi (Phase 3)	41% vs 8% [2]	0.29 (71% risk reduction) [2]
Sorafenib	Alliance A091105 (Phase 3)	33% vs 20% [6]	0.13 (87% risk reduction) [6]

Key Insights for Researchers

- **Deepening Responses:** The DeFi trial demonstrates that **continuous nirogacestat treatment for up to four years is associated with further tumor size reductions and an increasing number of complete responses**, highlighting the importance of sustained therapy [1] [7].
- **Patient-Reported Outcomes:** Beyond tumor metrics, **nirogacestat** showed **early, rapid, and sustained improvements in patient-reported pain, physical functioning, and quality of life**, which are critical endpoints for this symptomatic condition [1] [2].

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